

Application Notes and Protocols for Cell-based Assay Development with UNC6349 (Ket2)

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Compound of Interest

Compound Name: UNC6349 (Ket2)

Cat. No.: B12428173

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Introduction

UNC6349 (also known as Ket2) is a synthetic, diethyllysine-containing ligand that specifically binds to the chromodomain of Chromobox protein homolog 5 (CBX5), also known as HP1 α .^[1]^[2] CBX5 is a crucial epigenetic reader protein that recognizes and binds to histone H3 methylated at lysine 9 (H3K9me), a hallmark of heterochromatin and transcriptional repression. By targeting CBX5, UNC6349 serves as a valuable tool for investigating the biological roles of HP1 α in gene regulation, cellular differentiation, and disease pathogenesis. These application notes provide detailed protocols for cell-based assays to characterize the effects of UNC6349 on CBX5-mediated signaling pathways.

Mechanism of Action

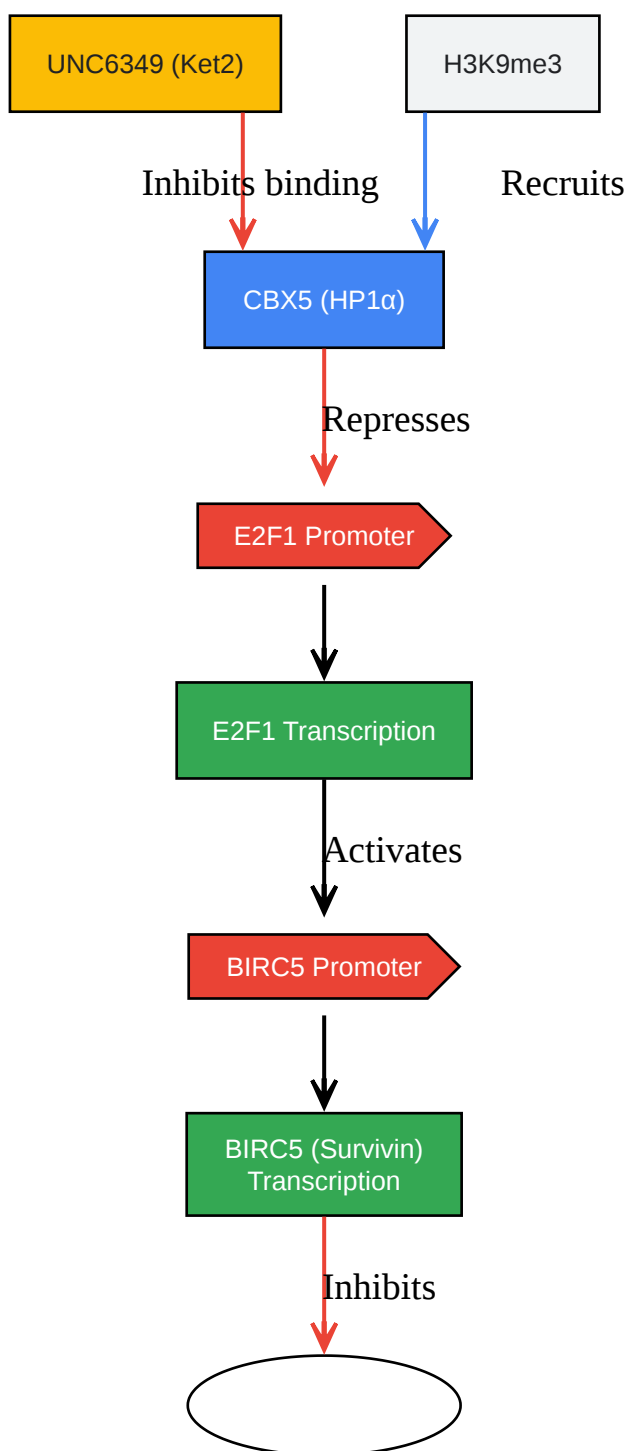
UNC6349 acts as a competitive antagonist of the CBX5 chromodomain. It mimics the methylated lysine residue of histone H3, thereby preventing CBX5 from binding to its native chromatin targets. This disruption of CBX5 localization and function can lead to the reactivation of silenced genes and modulation of cellular processes regulated by HP1 α . The binding affinity

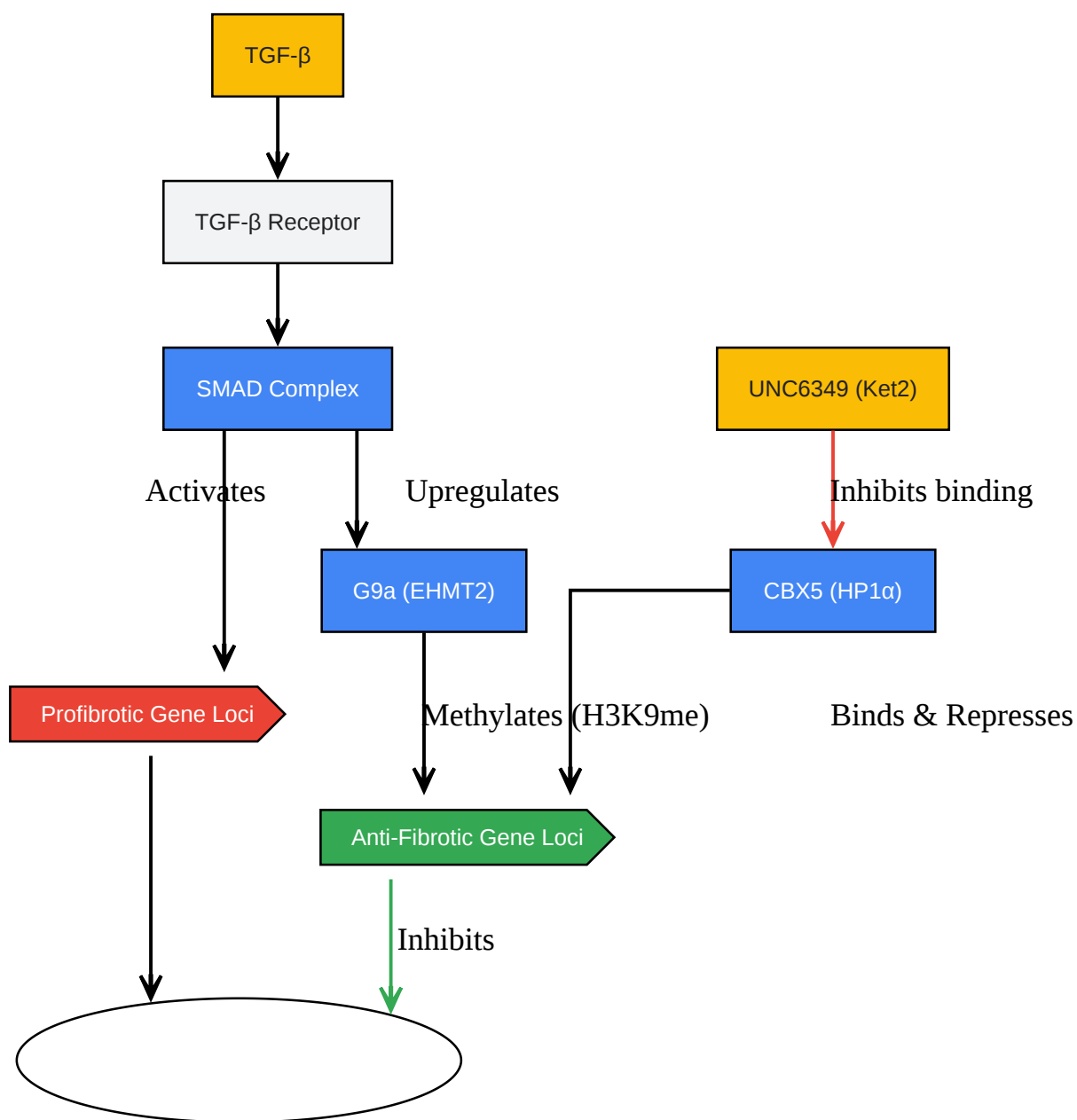
of UNC6349 to wild-type CBX5 has been determined to be a dissociation constant (KD) of 3.2 μ M.^{[1][2]}

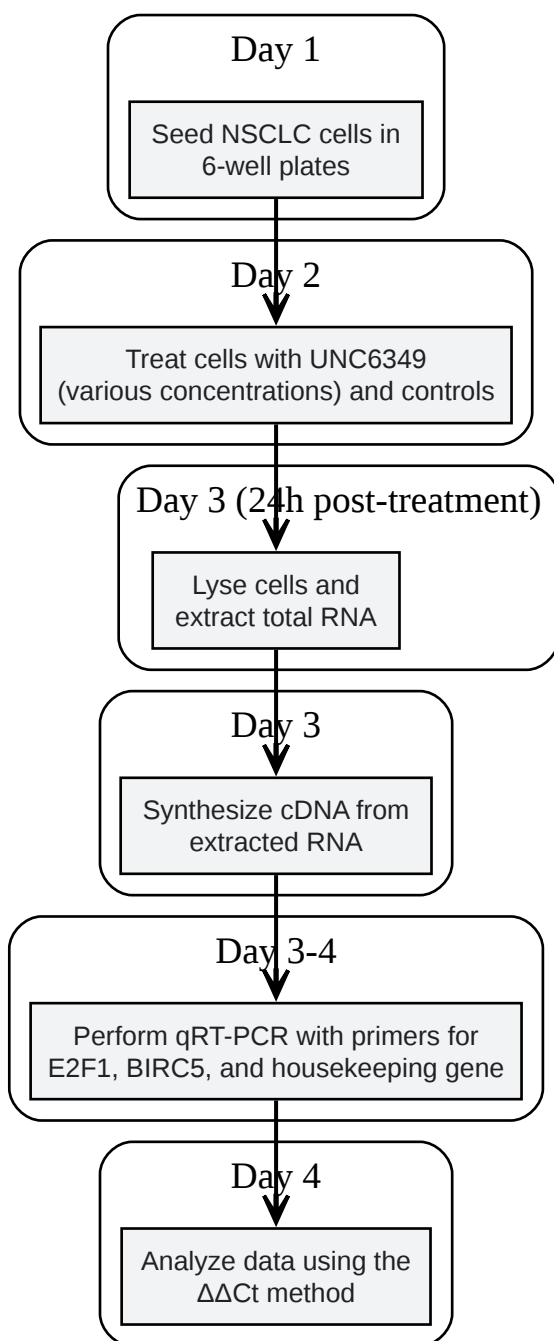
Key Signaling Pathways

Regulation of E2F1 and BIRC5 in EGFR Inhibitor Resistance

In certain cancer types, such as non-small cell lung cancer (NSCLC), the loss of CBX5 has been implicated in the development of resistance to Epidermal Growth Factor Receptor (EGFR) inhibitors. This occurs through the upregulation of the transcription factor E2F1 and its downstream target, Baculoviral IAP Repeat Containing 5 (BIRC5), an anti-apoptotic protein. By displacing CBX5, UNC6349 can be used to model this pathway and screen for compounds that may overcome EGFR inhibitor resistance.







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References

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